

Preparing Stable Cephalexin Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: Cephalexin

Cat. No.: B1668389

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cephalexin is a widely used first-generation cephalosporin antibiotic effective against a broad spectrum of Gram-positive and some Gram-negative bacteria. In a laboratory setting, the preparation of stable and accurate stock solutions is crucial for a variety of applications, including antimicrobial susceptibility testing, in vitro and in vivo efficacy studies, and as a selective agent in cell culture. This document provides detailed protocols for the preparation and storage of **Cephalexin** stock solutions to ensure their stability and reliability for experimental use.

Physicochemical Properties of Cephalexin

Understanding the fundamental properties of **Cephalexin** is essential for its proper handling and storage.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₄ S	[1]
Molecular Weight	347.39 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
pH (in solution)	3.0 - 6.0	[2]

Solubility of Cephalexin

Cephalexin is described as slightly soluble in water and practically insoluble in ethanol, chloroform, and ether.[2][3] The solubility can be influenced by the solvent and pH. For consistent results, it is recommended to use high-purity water (e.g., HPLC grade) or a suitable buffer.

Solvent	Solubility	Notes	Reference
Water	≥8.7 mg/mL	Warming the tube to 37°C and/or using an ultrasonic bath can aid dissolution.	[4]
Water	10 mg/mL	-	[1][3]
Phosphate Buffered Saline (PBS), pH 7.2	~2 mg/mL	Aqueous solutions in PBS are not recommended for storage for more than one day.	[5]
Dimethyl Sulfoxide (DMSO)	5 mg/mL (14.39 mM)	Use fresh DMSO as moisture can reduce solubility.	[1]
Ethanol	Insoluble	-	[1]

Stability of Cephalexin Solutions

The stability of **Cephalexin** in solution is influenced by several factors, including pH, temperature, and exposure to light. **Cephalexin** is generally considered acid-stable.[3] However, it can undergo degradation through hydrolysis of the β -lactam ring, particularly under alkaline conditions.[6]

Storage Condition	Duration	Stability Notes	Reference
Powder	3 years at -20°C	Store in a tight container.	[1]
Reconstituted Oral Suspension	14 days at 2-8°C (refrigerated)	Discard after 14 days.	[3][7]
Stock Solution in Solvent	1 year at -80°C	Aliquot to avoid repeated freeze-thaw cycles.	[1]
Stock Solution in Solvent	1 month at -20°C	Aliquot to avoid repeated freeze-thaw cycles.	[1]

Experimental Protocols

Protocol for Preparation of 10 mg/mL Aqueous Cephalexin Stock Solution

This protocol details the steps for preparing a 10 mg/mL stock solution of **Cephalexin** in water.

Materials:

- **Cephalexin** monohydrate powder
- Sterile, high-purity water (e.g., HPLC grade or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance

- Spatula
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)
- Sterile syringe filters (0.22 µm pore size)
- Sterile cryovials or microcentrifuge tubes for aliquoting

Procedure:

- Weighing: Accurately weigh the desired amount of **Cephalexin** monohydrate powder using a calibrated analytical balance. For example, to prepare 10 mL of a 10 mg/mL solution, weigh 100 mg of **Cephalexin**.
- Dissolution:
 - Transfer the weighed powder into a sterile conical tube.
 - Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL).
 - Vortex the mixture vigorously for 1-2 minutes.
 - To aid dissolution, you may warm the solution in a 37°C water bath for 10 minutes and/or place it in an ultrasonic bath for a short period.[\[4\]](#)
 - Add the remaining sterile water to reach the final desired volume (e.g., bring the total volume to 10 mL).
 - Vortex again until the solution is clear and all powder is dissolved.
- Sterilization:
 - To ensure sterility, filter the prepared stock solution through a 0.22 µm sterile syringe filter into a new sterile container. This step is critical for applications in cell culture or for in vivo

studies.

- Aliquoting and Storage:
 - Dispense the sterilized stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes.
 - Label each aliquot clearly with the name of the compound, concentration, date of preparation, and your initials.
 - For long-term storage, store the aliquots at -80°C for up to one year.^[1] For short-term storage, aliquots can be kept at -20°C for up to one month.^[1] Avoid repeated freeze-thaw cycles.

Protocol for Forced Degradation Study of Cephalexin

This protocol is designed to assess the stability of **Cephalexin** under various stress conditions.

Materials:

- Prepared **Cephalexin** stock solution (e.g., 1 mg/mL)
- 0.1 M Hydrochloric acid (HCl)
- 0.01 M Sodium hydroxide (NaOH)
- 3% (v/v) Hydrogen peroxide (H₂O₂)
- Incubator or oven set to 80°C
- UV lamp (e.g., 365 nm)
- Appropriate analytical instrumentation for quantification (e.g., HPLC-UV)

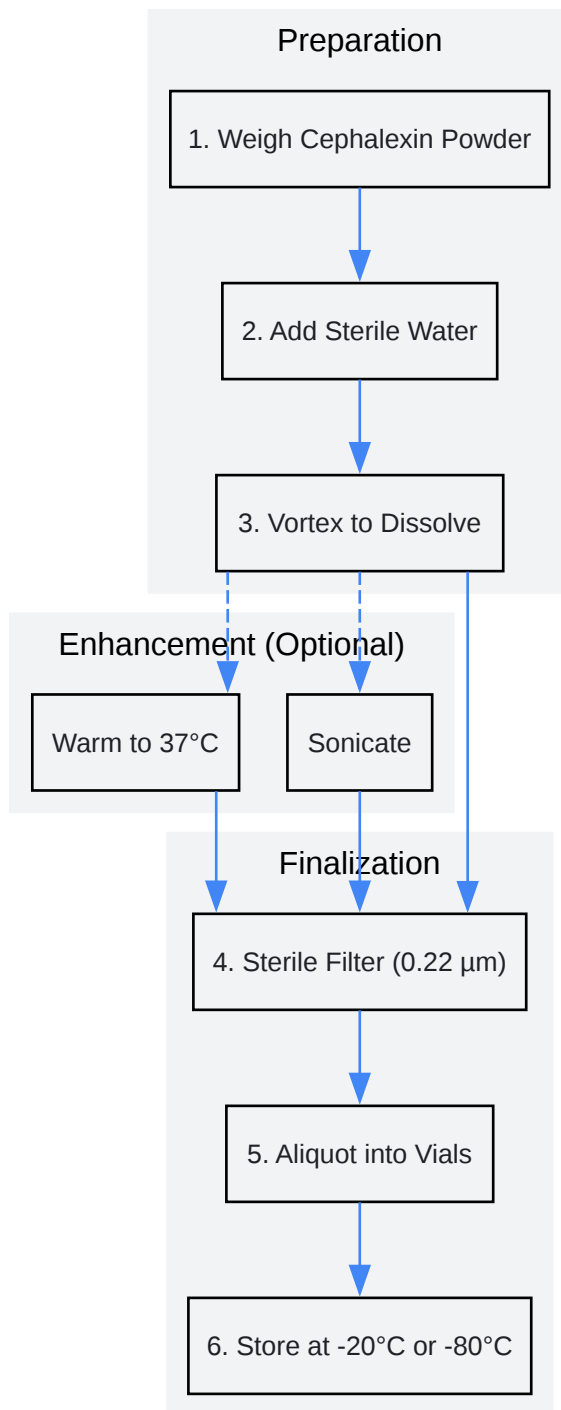
Procedure:

- Preparation of Stressed Samples:
 - Acidic Degradation: Mix an equal volume of the **Cephalexin** stock solution with 0.1 M HCl.

- Alkaline Degradation: Mix an equal volume of the **Cephalexin** stock solution with 0.01 M NaOH.
- Oxidative Degradation: Mix an equal volume of the **Cephalexin** stock solution with 3% H₂O₂.
- Thermal Degradation: Place an aliquot of the **Cephalexin** stock solution in an incubator at 80°C.
- Photolytic Degradation: Expose an aliquot of the **Cephalexin** stock solution to UV light at 365 nm.
- Incubation: Incubate the stressed samples for a defined period (e.g., 24 hours). A control sample (**Cephalexin** stock solution without any stressor) should be kept under normal storage conditions.
- Neutralization (for acidic and alkaline samples): After incubation, neutralize the acidic and alkaline samples with an appropriate volume of NaOH and HCl, respectively.
- Analysis: Analyze all samples (including the control) using a suitable stability-indicating method, such as RP-HPLC, to determine the percentage of **Cephalexin** remaining.[8]

Visualizations

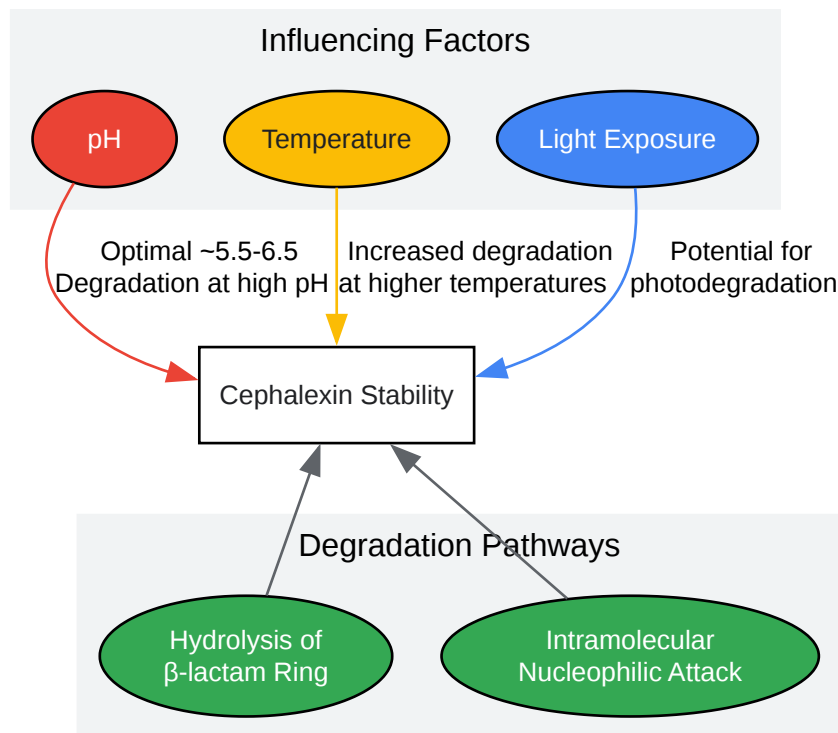
Workflow for Preparing Cephalexin Stock Solution



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Caption: Experimental workflow for **Cephalexin** stock solution preparation.

Factors Affecting Cephalexin Stability in Solution



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Caption: Factors influencing the stability of **Cephalexin** in solution.

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